

method validation for Metalaxyl using Metalaxyl-¹³C₆

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Compound Focus: Metalaxyl-¹³C₆

CAS No.: 1356199-69-3

Cat. No.: S1799545

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Frequently Asked Questions (FAQs)

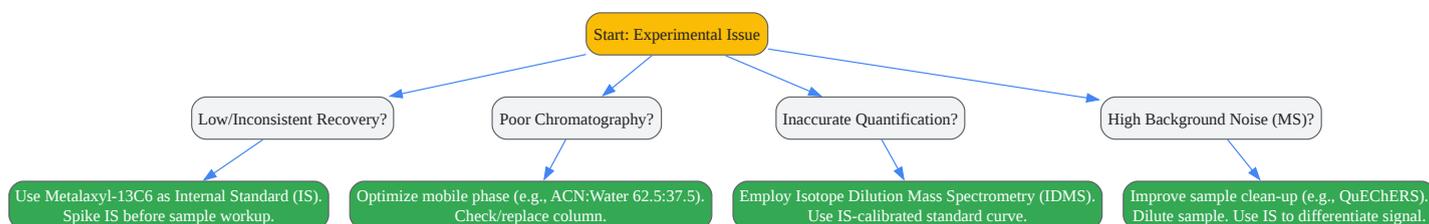
- **What is Metalaxyl-¹³C₆ and why is it used in method validation?** Metalaxyl-¹³C₆ is a carbon-13 labeled isotopologue of the fungicide Metalaxyl. It is used as an **internal standard** in quantitative analysis via LC-MS or GC-MS. Its main advantage is that it has nearly identical physical and chemical properties to native Metalaxyl during sample preparation and analysis, but a distinct mass spectral signature. This allows it to correct for analyte loss and matrix effects, leading to higher precision and accuracy in residue testing [1] [2].
- **What are the critical storage conditions for Metalaxyl-¹³C₆?** The analytical standard should be stored at **-20°C** to maintain its stability and limited shelf life. Always check the expiry date provided on the label [2].
- **What is a typical HPLC-UV method for Metalaxyl that can be a starting point for development?** One validated method uses a reversed-phase **C-18 column** at **30°C**. The mobile phase is acetonitrile and distilled water in a volumetric ratio of **62.5:37.5**, with a flow rate of **1.2 mL/min** and a detection wavelength of **270 nm** [3].

Troubleshooting Guide

The table below summarizes common issues, their potential causes, and recommended solutions.

Problem	Potential Causes	Recommended Solutions
Low/Inconsistent Recovery	Analyte loss during sample preparation; Matrix effects	Use Metalaxyl-¹³C₆ as internal standard; Spike internal standard before sample workup to track & correct for losses [2].
Poor Chromatography	Inappropriate mobile phase; Column degradation	Optimize mobile phase ratio (e.g., acetonitrile:water 62.5:37.5) [3]; Condition/replace column.
Inaccurate Quantification	Calibration without internal standard; Instrument drift	Use isotope dilution mass spectrometry (IDMS) with a calibration curve prepared with Metalaxyl- ¹³ C ₆ [2].
High Background Noise (MS)	Source contamination; Matrix interference	Dilute sample; Improve sample clean-up (e.g., QuEChERS); Use internal standard to differentiate signal [1].

The following diagram illustrates a logical workflow for diagnosing and resolving these common issues:



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Experimental Protocols

Protocol 1: HPLC-UV Method for Determination of Metalaxyl-M

This protocol is adapted from a validated method for analyzing Metalaxyl-M in formulation samples [3].

• 1. Instrument Conditions

- **Apparatus:** High-Performance Liquid Chromatograph with UV detection.
- **Column:** Reversed-Phase C-18 (e.g., Brownlee C-18), 150 mm x 4.6 mm, 5 μ m.
- **Column Temperature:** 30°C.
- **Mobile Phase:** Acetonitrile and Distilled Water (62.5:37.5, v/v).
- **Flow Rate:** 1.2 mL/min.
- **Detection Wavelength:** 270 nm.
- **Injection Volume:** 20 μ L.

• 2. Sample Preparation

- Accurately weigh an appropriate amount of the sample.
- Dissolve and dilute with the mobile phase to the desired concentration.

• 3. Validation Parameters (as per SANCO/3030/99 rev. 5)

- **Specificity:** No interference from other components at the retention time of Metalaxyl.
- **Linearity:** Prepare a series of standard solutions. The correlation coefficient (R^2) should be ≥ 0.990 .
- **Precision (Repeatability):** The relative standard deviation (RSD) of multiple injections should be $< 1.5\%$.
- **Accuracy (Recovery):** Recovery studies should yield results between 99.21% and 101.16%.

Protocol 2: LC-MS/MS Quantification using Metalaxyl- $^{13}\text{C}_6$ as Internal Standard

This protocol outlines the core principles of using the isotopically labeled standard for highly accurate quantification [1] [2].

- **1. Principle** The sample is spiked with a known amount of Metalaxyl- $^{13}\text{C}_6$ before any preparation steps. The ratio of the native Metalaxyl signal to the Metalaxyl- $^{13}\text{C}_6$ signal is used for quantification via Isotope Dilution Mass Spectrometry (IDMS), compensating for matrix effects and procedural losses.

- **2. Internal Standard Solution Preparation**

- Obtain Metalaxyl-¹³C₆ with a certified purity and concentration.
- Prepare a stock solution and subsequent working solutions in an appropriate solvent (e.g., acetonitrile). The final concentration should be chosen to match the expected level of the native analyte in the sample.

- **3. Sample Preparation Workflow**

- **Spiking:** Add a precise volume of the Metalaxyl-¹³C₆ working solution to the sample.
- **Extraction:** Proceed with extraction (e.g., using QuEChERS for food samples, Solid-Phase Extraction for water).
- **Analysis:** Analyze the extract by LC-MS/MS.

- **4. LC-MS/MS Conditions (To be optimized)**

- **Ion Source:** Electrospray Ionization (ESI), positive mode.
- **Monitoring:** Multiple Reaction Monitoring (MRM) for both native Metalaxyl and Metalaxyl-¹³C₆.

Summary of Key Compound Data

The table below consolidates essential information about the internal standard.

Parameter	Specification for Metalaxyl- ¹³ C ₆
CAS Number	1356199-69-3 [1]
Product Name	Metalaxyl-(phenyl- ¹³ C ₆) [2]
Molecular Formula	C ₁₅ H ₂₁ NO ₄ (with six ¹³ C atoms) [1]
Purity	≥98.0% (HPLC) [2]
Isotopic Purity	99 atom % ¹³ C [1]
Physical Form	Neat solid [2]
Melting Point	69-73 °C [1] [2]

Parameter	Specification for Metalaxyl- ¹³ C ₆
Storage	-20°C [2]

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References

1. Cas no 1356199-69-3 (Metalaxyl-13C6) [chem960.com]
2. -(phenyl- Metalaxyl) PESTANAL , analytical standard 1356199-69-3 13 C 6 [sigmaaldrich.com]
3. Development and validation of an innovative HPLC-UV ... [growingscience.com]

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